

thermal stability and decomposition of 6-Azidotetrazolo[1,5-b]pyridazine

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Compound of Interest

Compound Name: 6-Azidotetrazolo[1,5-b]pyridazine

Cat. No.: B079752

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Disclaimer: **6-Azidotetrazolo[1,5-b]pyridazine** is a highly energetic and hazardous material. A case of spontaneous detonation has been reported in the literature.[\[1\]](#)[\[2\]](#) All handling and experiments should be conducted by trained professionals in a controlled laboratory environment with appropriate personal protective equipment (PPE) and engineering controls, such as blast shields.

Frequently Asked Questions (FAQs)

Q1: What is **6-Azidotetrazolo[1,5-b]pyridazine**?

6-Azidotetrazolo[1,5-b]pyridazine is a nitrogen-rich heterocyclic compound.[\[1\]](#) It is of interest to researchers in various fields, including energetic materials and medicinal chemistry. Due to its high nitrogen content, it is classified as an energetic material and possesses explosive properties.

Q2: What are the primary hazards associated with this compound?

The primary hazard is its potential for spontaneous and violent decomposition. A documented incident reported a spontaneous detonation of the compound while it was standing

undisturbed.[1][2] It is also sensitive to heat and potentially to impact and friction. One report notes a modest impact sensitivity of >3.3 J.[1]

Q3: What is the thermal stability of **6-Azidotetrazolo[1,5-b]pyridazine**?

The reported thermal stability varies, indicating that the decomposition can be complex and may be influenced by factors such as purity and heating rate.

- Some reports suggest it is thermally stable up to 140 °C.[1]
- Decomposition with the evolution of smoke has been observed around 170 °C in small-scale tests.
- Other sources report a melting/decomposition point of 128-129 °C.[1]
- Explosive decomposition is reported to occur above 170 °C.

Q4: Are there safer alternatives to **6-Azidotetrazolo[1,5-b]pyridazine**?

Yes, the literature suggests the use of more stable intermediates if possible. Two such alternatives are:

- 6-Hydroxytetrazolo[1,5-b]pyridazine: This non-energetic intermediate can be prepared via a one-pot reaction.[1]
- 6-Chlorotetrazolo[1,5-b]pyridazine: This compound can be used for subsequent nucleophilic aromatic substitution (SNAr) reactions.[1]

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Action(s)
Unexpected Color Change or Gas Evolution During Storage	Decomposition of the material. This is a critical warning sign of instability.	IMMEDIATELY cease handling the material. Evacuate the area and consult your institution's safety protocols for handling potentially explosive compounds. Do NOT attempt to move or touch the container.
Inconsistent Results in Thermal Analysis (DSC/TGA)	1. Sample Purity: Impurities can significantly affect decomposition temperature and profile.2. Heating Rate: Different heating rates will shift the observed decomposition temperatures.3. Sample Preparation: Inconsistent sample mass or packing in the crucible.	1. Ensure the highest possible purity of the material before analysis.2. Maintain a consistent and reported heating rate for all experiments to ensure comparability.3. Use a consistent and small sample size (typically < 1 mg for energetic materials) and ensure uniform packing.
Explosive Event During Synthesis or Handling	The compound is inherently unstable and can be initiated by various stimuli such as heat, friction, impact, or even spontaneously.	Strict adherence to safety protocols is paramount. This includes the use of blast shields, remote handling where possible, and working with the smallest feasible quantities. Avoid contact with metals that can form sensitive azides.

Thermal Stability and Decomposition Data

Due to the hazardous nature of **6-Azidotetrazolo[1,5-b]pyridazine**, detailed quantitative thermal analysis data in the public domain is scarce. The available information is summarized below.

Parameter	Reported Value(s)	Citation(s)
Melting/Decomposition Temperature	128-129 °C	[1]
Thermal Stability Limit	Up to 140 °C	[1]
Decomposition Onset (visual)	~170 °C (with smoke)	
Explosive Decomposition	>170 °C	
Impact Sensitivity	>3.3 J	[1]

Experimental Protocols

Important Safety Note: Before conducting any experiments, a thorough risk assessment must be performed. The following are generalized protocols and should be adapted to your specific equipment and safety procedures.

Differential Scanning Calorimetry (DSC) Protocol (Generalized for Energetic Materials)

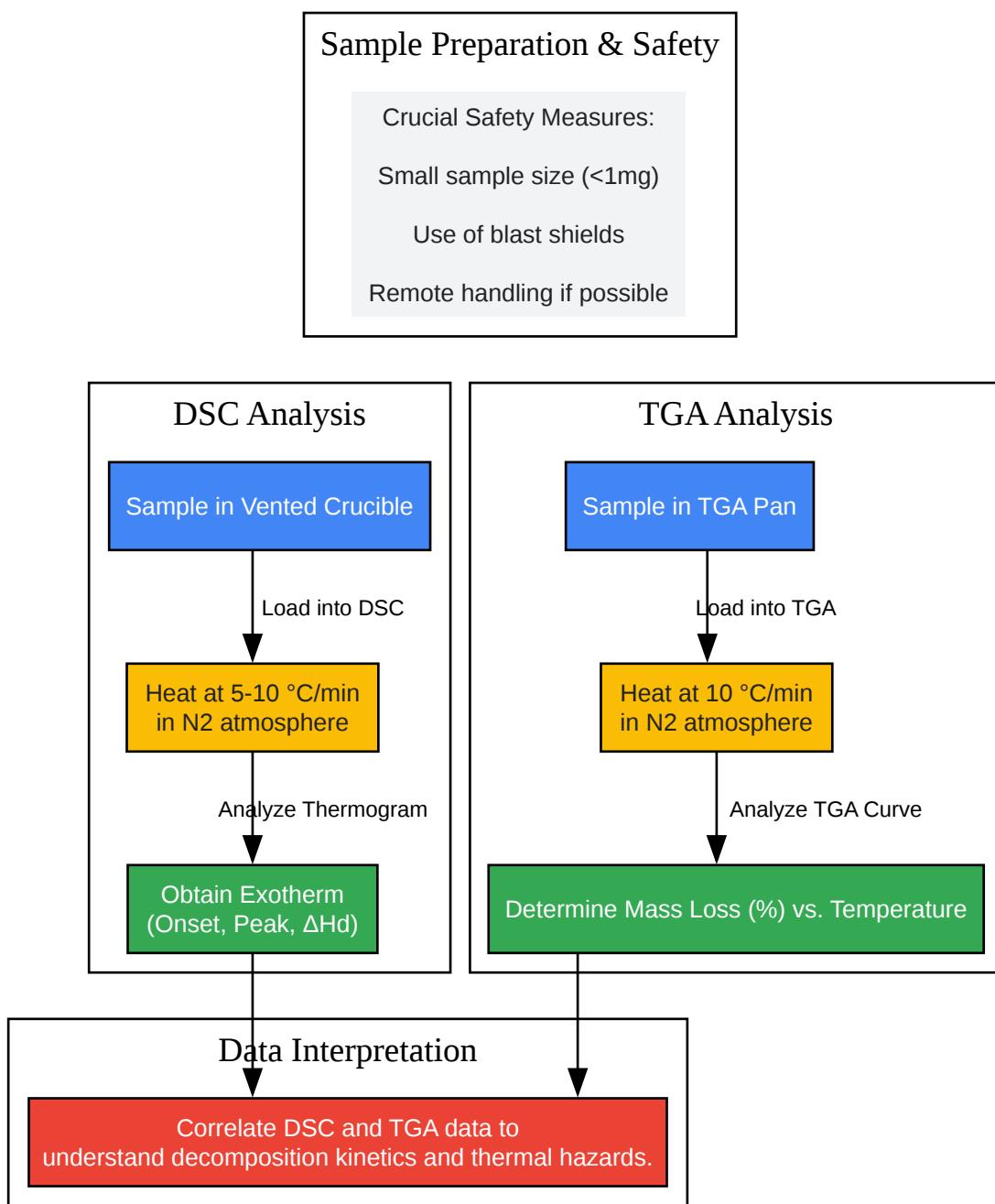
- Sample Preparation:
 - Weigh a small sample (typically 0.1 - 1.0 mg) into a vented aluminum or gold-plated copper crucible. Using a vented crucible is crucial to prevent pressure buildup from gas evolution during decomposition.
 - An empty, hermetically sealed crucible can be used as a reference.
- Instrument Setup:
 - Place the sample and reference crucibles into the DSC cell.
 - Purge the cell with an inert gas (e.g., nitrogen or argon) at a constant flow rate (e.g., 20-50 mL/min).
- Thermal Program:

- Equilibrate the sample at a sub-ambient temperature (e.g., 25 °C).
- Heat the sample at a controlled rate (a common rate for energetic materials is 5-10 °C/min) to a temperature well above the expected decomposition, but within the safe operating limits of the instrument.
- Data Analysis:
 - Determine the onset temperature, peak maximum of the exothermic decomposition, and the heat of decomposition (ΔH_d) from the resulting thermogram.

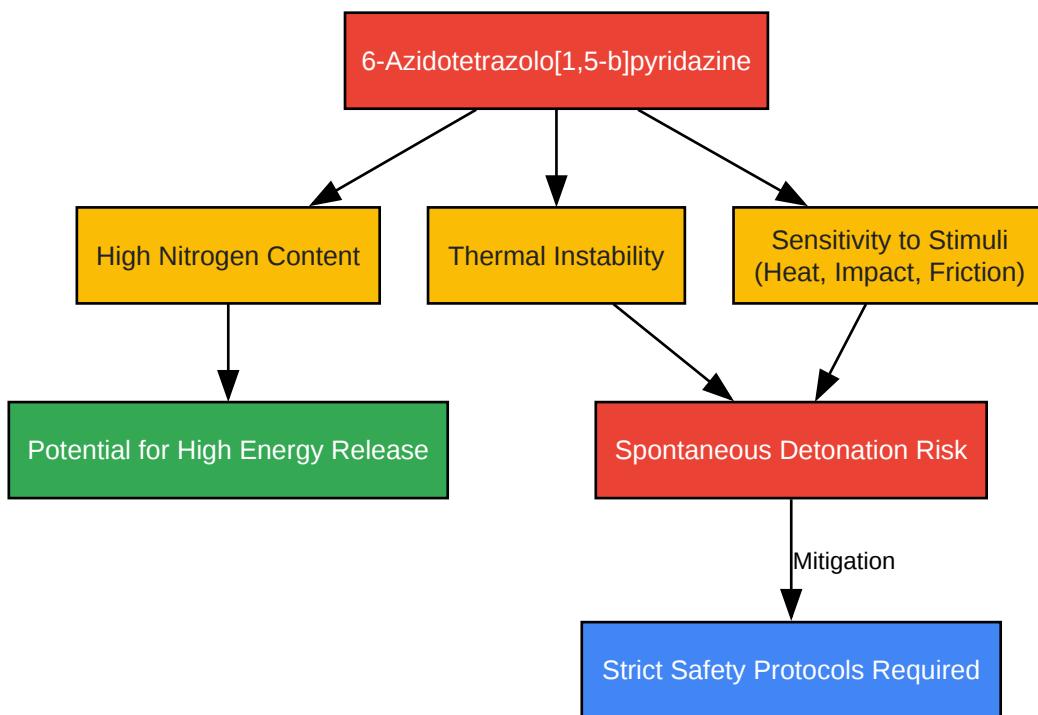
Thermogravimetric Analysis (TGA) Protocol (Generalized for Energetic Materials)

- Sample Preparation:
 - Weigh a small sample (typically 0.5 - 2.0 mg) into a ceramic or aluminum TGA pan.
- Instrument Setup:
 - Place the sample pan onto the TGA balance.
 - Purge the furnace with an inert gas (e.g., nitrogen) at a constant flow rate.
- Thermal Program:
 - Heat the sample from ambient temperature at a controlled linear heating rate (e.g., 10 °C/min) to a final temperature where decomposition is complete.
- Data Analysis:
 - Analyze the resulting TGA curve to determine the onset temperature of mass loss and the percentage of mass lost at each decomposition step.

Visualizations

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Caption: Experimental workflow for thermal analysis.



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Caption: Hazard relationship diagram.

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References

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